

In-Depth Technical Guide to the Safe Handling of Ebastine-d5

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Compound of Interest

Compound Name: Ebastine-d5

Cat. No.: B563417

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety information, handling procedures, and technical data for **Ebastine-d5**, a deuterated internal standard essential for the accurate quantification of Ebastine in various analytical methodologies. Adherence to the protocols and safety measures outlined herein is crucial for ensuring a safe laboratory environment and maintaining the integrity of experimental results.

Compound Identification and Properties

Ebastine-d5 is the deuterium-labeled version of Ebastine, a second-generation H1 histamine receptor antagonist.^[1] Its primary application is as an internal standard in mass spectrometry-based analyses, such as GC-MS or LC-MS, for the quantification of Ebastine.^[2]

Chemical and Physical Properties

The following table summarizes the key chemical and physical properties of **Ebastine-d5**.

Property	Value	Source
Chemical Name	1-[4-(1,1-dimethylethyl)phenyl]-4-[4-(phenylphenyl-2,3,4,5,6-d5-methoxy)-1-piperidiny]-1-butanone	
CAS Number	1216953-13-7	[2]
Molecular Formula	C ₃₂ H ₃₄ D ₅ NO ₂	[2]
Molecular Weight	474.7 g/mol	[2][3]
Appearance	Solid	[2]
Purity	≥99% deuterated forms (d ₁ -d ₅)	[2]
Solubility	Slightly soluble in Methanol (warmed)	[2]
Storage	Store in accordance with information listed on the product insert. Keep container tightly closed.	

Hazard Identification and Safety Precautions

Ebastine-d5 is classified as harmful if swallowed and may cause long-lasting harmful effects to aquatic life.

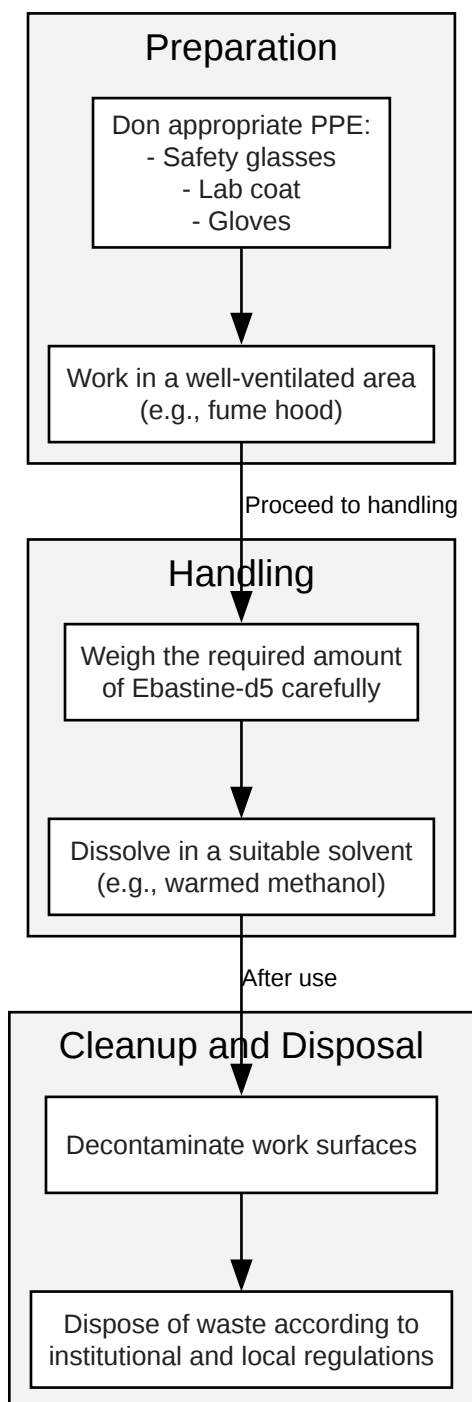
GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Hazardous to the aquatic environment, long-term hazard	4	H413: May cause long lasting harmful effects to aquatic life

Personal Protective Equipment (PPE) and Handling

A standardized workflow for handling powdered **Ebastine-d5** is crucial to minimize exposure and prevent contamination.

Workflow for Safe Handling of Ebastine-d5 Powder



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Caption: A logical workflow for the safe handling of powdered **Ebastine-d5**.

General Precautions:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.
- Avoid release to the environment.

First Aid Measures

In case of exposure, follow these first-aid measures:

Exposure Route	First Aid Measures
Ingestion	Immediately call a doctor.
Inhalation	Supply fresh air; consult a doctor in case of complaints.
Skin Contact	Generally, the product does not irritate the skin.
Eye Contact	Rinse opened eye for several minutes under running water.

Experimental Protocols and Considerations

While specific experimental protocols will vary depending on the application, the following provides a general methodology for the preparation of **Ebastine-d5** as an internal standard for LC-MS analysis.

Objective: To prepare a stock solution of **Ebastine-d5** for use as an internal standard.

Materials:

- **Ebastine-d5** solid

- Methanol (LC-MS grade), warmed
- Calibrated analytical balance
- Volumetric flasks
- Pipettes

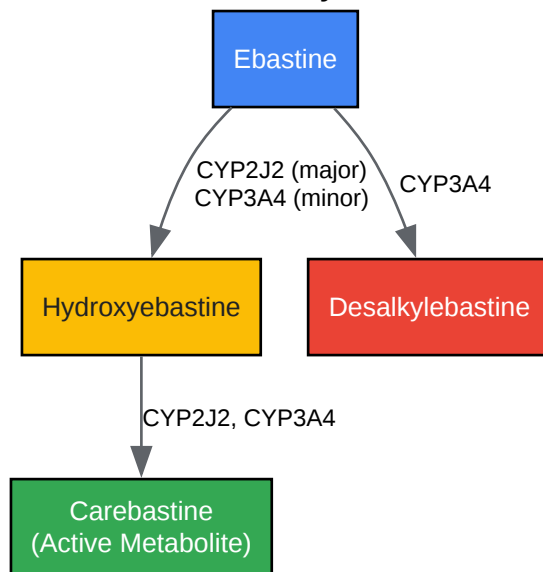
Procedure:

- Preparation: Work inside a chemical fume hood. Don all required PPE.
- Weighing: Accurately weigh a precise amount of **Ebastine-d5** (e.g., 1 mg) using an analytical balance.
- Dissolution: Transfer the weighed **Ebastine-d5** to a volumetric flask. Add a small amount of warmed methanol and sonicate or vortex until the solid is completely dissolved.
- Dilution: Bring the solution to the final volume with methanol to achieve the desired stock solution concentration (e.g., 1 mg/mL).
- Storage: Store the stock solution in a tightly sealed container at the recommended temperature as per the product insert.

Metabolism of Ebastine

Ebastine is a prodrug that is extensively metabolized in the liver to its active metabolite, carebastine.^{[4][5]} This biotransformation is primarily mediated by cytochrome P450 enzymes, specifically CYP3A4 and CYP2J2.^[6] Understanding this metabolic pathway is crucial for interpreting pharmacokinetic and pharmacodynamic data.

Metabolic Pathway of Ebastine



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Caption: The primary metabolic conversion of Ebastine in the liver.

Toxicological Information

The toxicological properties of **Ebastine-d5** have not been as extensively studied as its non-deuterated counterpart. However, based on the available safety data sheet, the primary toxicological concern is acute oral toxicity. For Ebastine, preclinical studies have shown it to be free of toxic effects in animals, even at high doses.^[7]

Acute Toxicity:

- Oral: Harmful if swallowed.

Disposal Considerations

Dispose of **Ebastine-d5** and its containers in accordance with local, regional, and national regulations. Avoid release into the environment.

This technical guide is intended for use by qualified personnel trained in handling chemical substances. The information provided is based on currently available data and should be used

as a supplement to, not a replacement for, comprehensive safety training and institutional safety protocols.

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